

Batabulin sodium beta-tubulin isotype specificity

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Compound Focus: Batabulin Sodium

CAS No.: 195533-98-3

Cat. No.: S548456

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Batabulin Among Tubulin-Targeting Agents

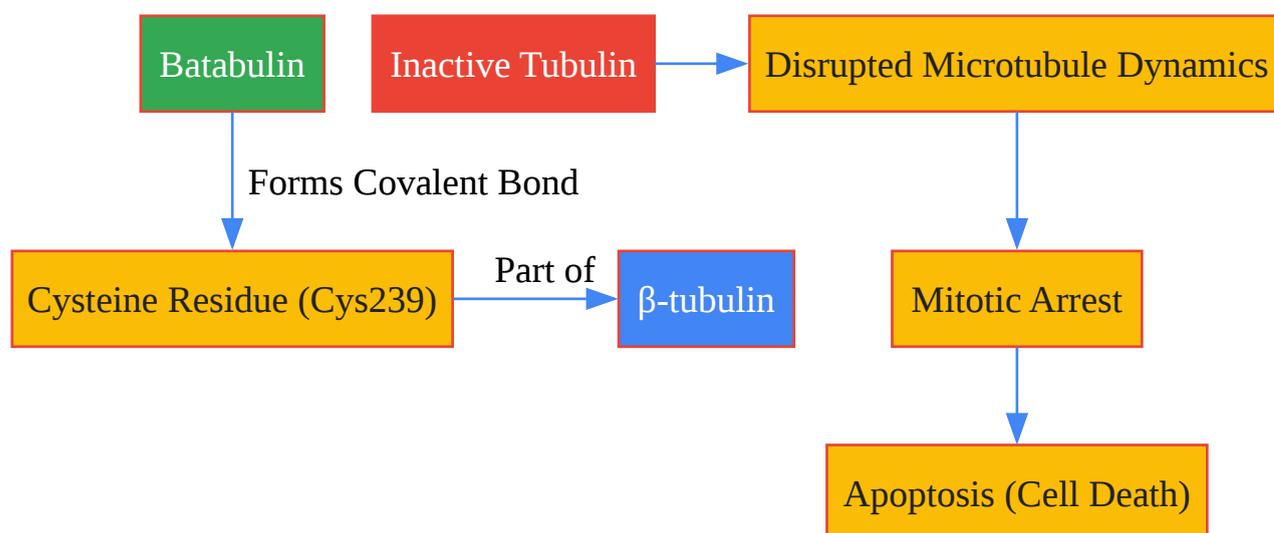
The table below summarizes Batabulin and other agents based on the information available in the search results.

Compound Name	Binding Site	Binding Mode	Reported Specificity / Note
Batabulin (T138067)	Cys239 of β -tubulin [1]	Covalent (irreversible) [1]	Reached Phase II clinical trials [1]
Paclitaxel (Taxol)	Taxane site on β -tubulin [2]	Non-covalent (reversible) [2]	Resistance linked to βIII-tubulin overexpression [3] [2] [4]
Colchicine	Colchicine site on β -tubulin [1]	Non-covalent (reversible) [1]	Effectiveness is independent of β -tubulin isotype composition [1]
2CTC / 3CTC	Cys241 of β -tubulin [1]	Covalent (irreversible) [1]	Colchicine-site ligands used for binding site morphology studies [1]
Vinca Alkaloids	Vinca site on β -tubulin [2]	Non-covalent (reversible) [2]	Subject to multidrug resistance (MDR) [1] [4]

Compound Name	Binding Site	Binding Mode	Reported Specificity / Note
Withaferin A	Cys303 of β -tubulin [1]	Covalent (irreversible) [1]	Natural product with anticancer activity [1]
Pironetin	Cys316 of α -tubulin [1]	Covalent (irreversible) [1]	Binds to α -tubulin instead of β -tubulin [1]
Ottelion A	Cys241 of β -tubulin [1]	Covalent (irreversible) [1]	Highly cytotoxic (pM–nM range) [1]

Batabulin's Covalent Binding Mechanism

Batabulin's design incorporates a reactive functional group intended for **covalent binding** to tubulin, distinguishing it from classical reversible inhibitors [1].



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References

1. Allocolchicinoids bearing a Michael acceptor fragment for ... [pmc.ncbi.nlm.nih.gov]
2. The Roles of β -Tubulin Mutations and Isozyme Expression ... [pmc.ncbi.nlm.nih.gov]
3. Structure based drug design and machine learning ... [nature.com]
4. The role of β -tubulin isotypes in resistance to antimetabolic ... [sciencedirect.com]

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